

An In-depth Technical Guide to 2-Fluoro-5-isopropoxyphenylboronic Acid

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Compound of Interest

Compound Name:	2-Fluoro-5-isopropoxyphenylboronic acid
Cat. No.:	B1340016

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CAS Number: 849062-30-2

This technical guide provides a comprehensive overview of **2-Fluoro-5-isopropoxyphenylboronic acid**, a valuable building block for researchers, scientists, and professionals in drug development. The document details its chemical properties, synthesis, and applications, with a focus on its role in medicinal chemistry.

Chemical Properties and Data

2-Fluoro-5-isopropoxyphenylboronic acid, with the IUPAC name (2-Fluoro-5-isopropoxyphenyl)boronic acid, is a fluorinated arylboronic acid. The presence of a fluorine atom and an isopropoxy group on the phenyl ring imparts unique electronic properties and steric hindrance, making it a versatile reagent in organic synthesis.

Table 1: Physicochemical Properties of **2-Fluoro-5-isopropoxyphenylboronic acid**

Property	Value
CAS Number	849062-30-2
Molecular Formula	C ₉ H ₁₂ BFO ₃
Molecular Weight	198.00 g/mol
IUPAC Name	(2-Fluoro-5-isopropoxyphenyl)boronic acid
Appearance	White to off-white solid (typical)
Solubility	Soluble in organic solvents like methanol, THF, and DMSO

Synthesis and Purification

The synthesis of **2-Fluoro-5-isopropoxyphenylboronic acid** typically involves a multi-step process starting from a readily available fluorinated aromatic compound. A general synthetic pathway is outlined below.

General Synthesis Workflow

The logical progression for the synthesis of arylboronic acids often involves the formation of an organometallic intermediate followed by quenching with a boron-containing electrophile.



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Caption: General workflow for the synthesis of **2-Fluoro-5-isopropoxyphenylboronic acid**.

Detailed Experimental Protocol for Synthesis

This protocol is a representative example for the synthesis of a structurally similar fluorinated phenylboronic acid and can be adapted for **2-Fluoro-5-isopropoxyphenylboronic acid**.

Materials:

- 1-Bromo-4-fluoro-2-isopropoxybenzene
- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Triisopropyl borate
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Hexanes

Procedure:

- Dissolve 1-bromo-4-fluoro-2-isopropoxybenzene (1.0 eq) in anhydrous THF in a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen).
- Cool the solution to -78 °C in a dry ice/acetone bath.
- Slowly add n-butyllithium (1.1 eq) dropwise to the solution, maintaining the temperature at -78 °C. Stir the mixture for 1 hour at this temperature.
- To the resulting solution, add triisopropyl borate (1.2 eq) dropwise, again ensuring the temperature remains at -78 °C.
- Allow the reaction mixture to slowly warm to room temperature and stir overnight.
- Quench the reaction by the slow addition of 1 M HCl.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

Purification Protocol

The crude **2-Fluoro-5-isopropoxyphenylboronic acid** can be purified by recrystallization or slurry in a suitable solvent system.

Procedure:

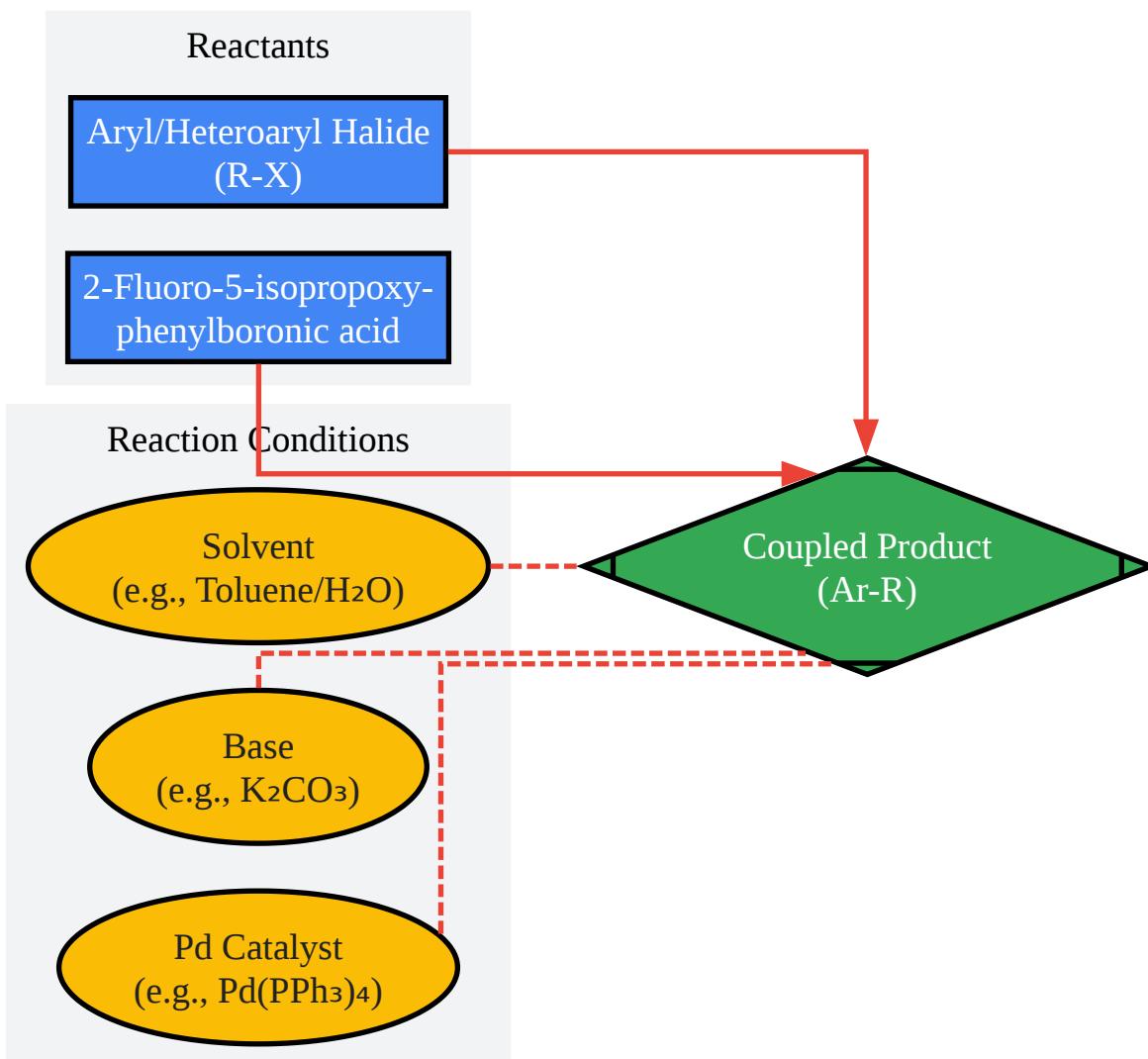
- Suspend the crude product in a minimal amount of a non-polar solvent like hexanes.
- Stir the suspension vigorously for several hours at room temperature.
- Collect the solid product by vacuum filtration.
- Wash the solid with cold hexanes.
- Dry the purified product under vacuum to yield **2-Fluoro-5-isopropoxyphenylboronic acid** as a crystalline solid.

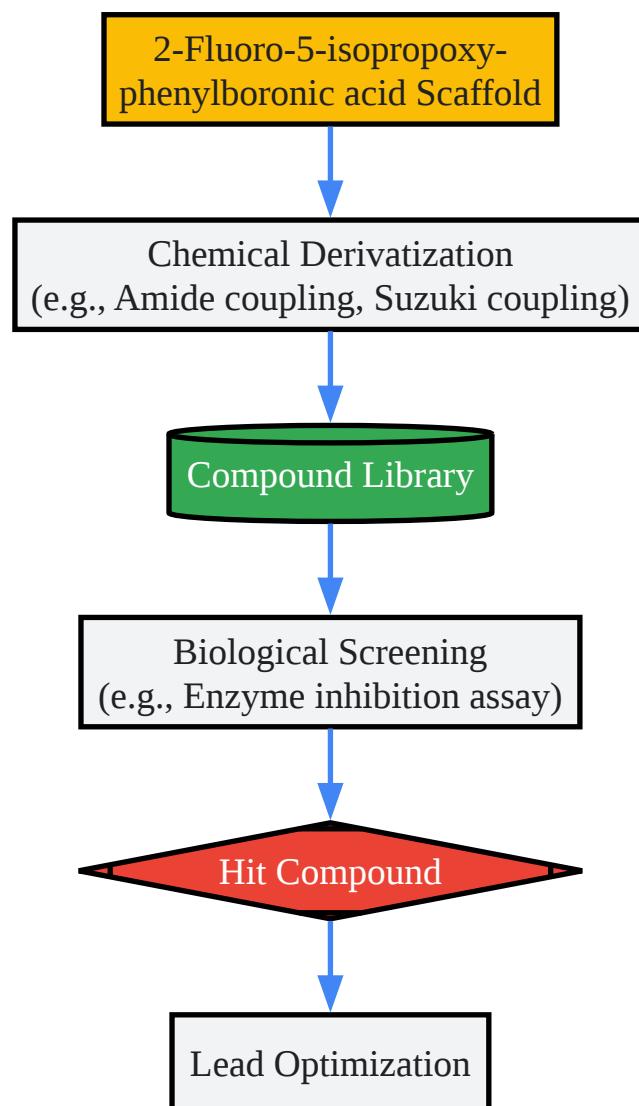
Applications in Medicinal Chemistry

2-Fluoro-5-isopropoxyphenylboronic acid is a key intermediate in the synthesis of complex organic molecules, particularly in the development of novel therapeutic agents. The presence of the fluorine atom can enhance metabolic stability, binding affinity, and other pharmacokinetic properties of a drug candidate.

Suzuki-Miyaura Cross-Coupling Reactions

A primary application of this boronic acid is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions to form C-C bonds. This reaction is fundamental in constructing biaryl and heteroaryl-aryl scaffolds, which are common motifs in many biologically active compounds.





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